

A Comparative Guide to Dibenzenesulfonimide and Other Sulfonimides for Drug Discovery Professionals

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Compound of Interest

Compound Name: *Dibenzenesulfonimide*

Cat. No.: *B1583796*

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This guide offers a detailed comparative analysis of **dibenzenesulfonimide** and other notable sulfonimides, tailored for researchers, scientists, and professionals in drug development. It covers their chemical properties, synthesis, and biological activities, with a focus on their potential as therapeutic agents. The information is supported by available experimental data and methodologies to provide a comprehensive resource for informed decision-making in research and development.

Introduction to Sulfonimides

Sulfonimides are a class of chemical compounds characterized by a nitrogen atom bonded to two sulfonyl groups. This structure imparts distinct physicochemical properties, such as high acidity of the N-H proton, making them interesting scaffolds in medicinal chemistry.

Dibenzenesulfonimide is a fundamental member of this class, consisting of a central imide nitrogen bonded to two phenylsulfonyl groups. While many complex sulfonamide derivatives have been extensively studied and developed into drugs, the biological profile of simpler sulfonimides like **dibenzenesulfonimide** is less explored. This guide aims to bridge this gap by comparing its known properties with those of biologically active sulfonamides.

Physicochemical Properties: A Comparative Overview

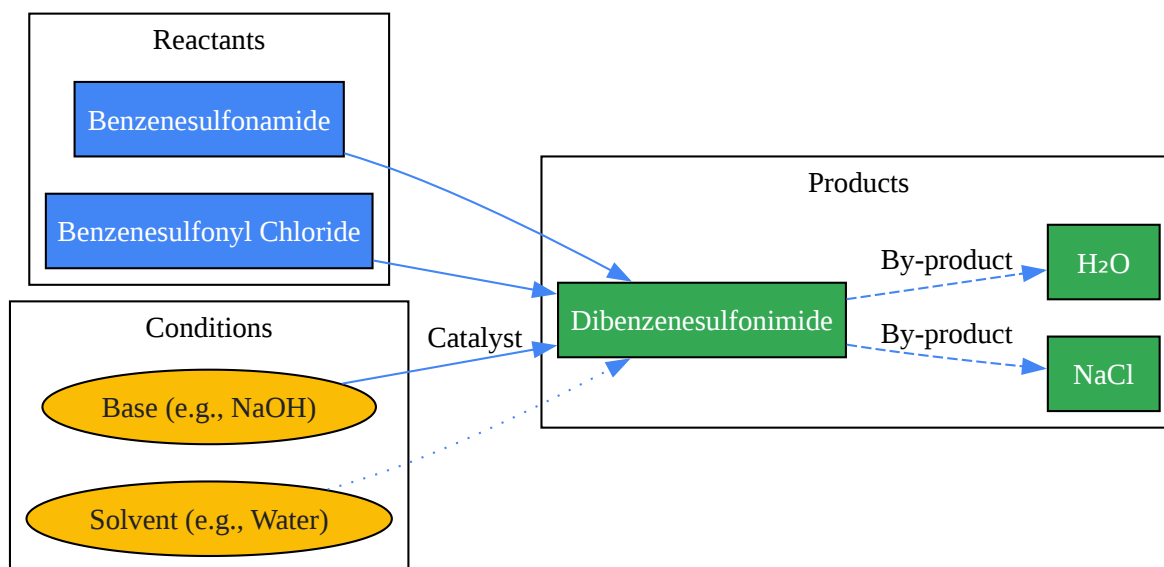
The physicochemical properties of a compound are crucial determinants of its pharmacokinetic and pharmacodynamic profile. Below is a comparison of key properties of **dibenzenesulfonimide** with the well-known sulfonamide drug, Acetazolamide, and the common sweetener, Saccharin, which also possesses a sulfonimide-like cyclic structure.

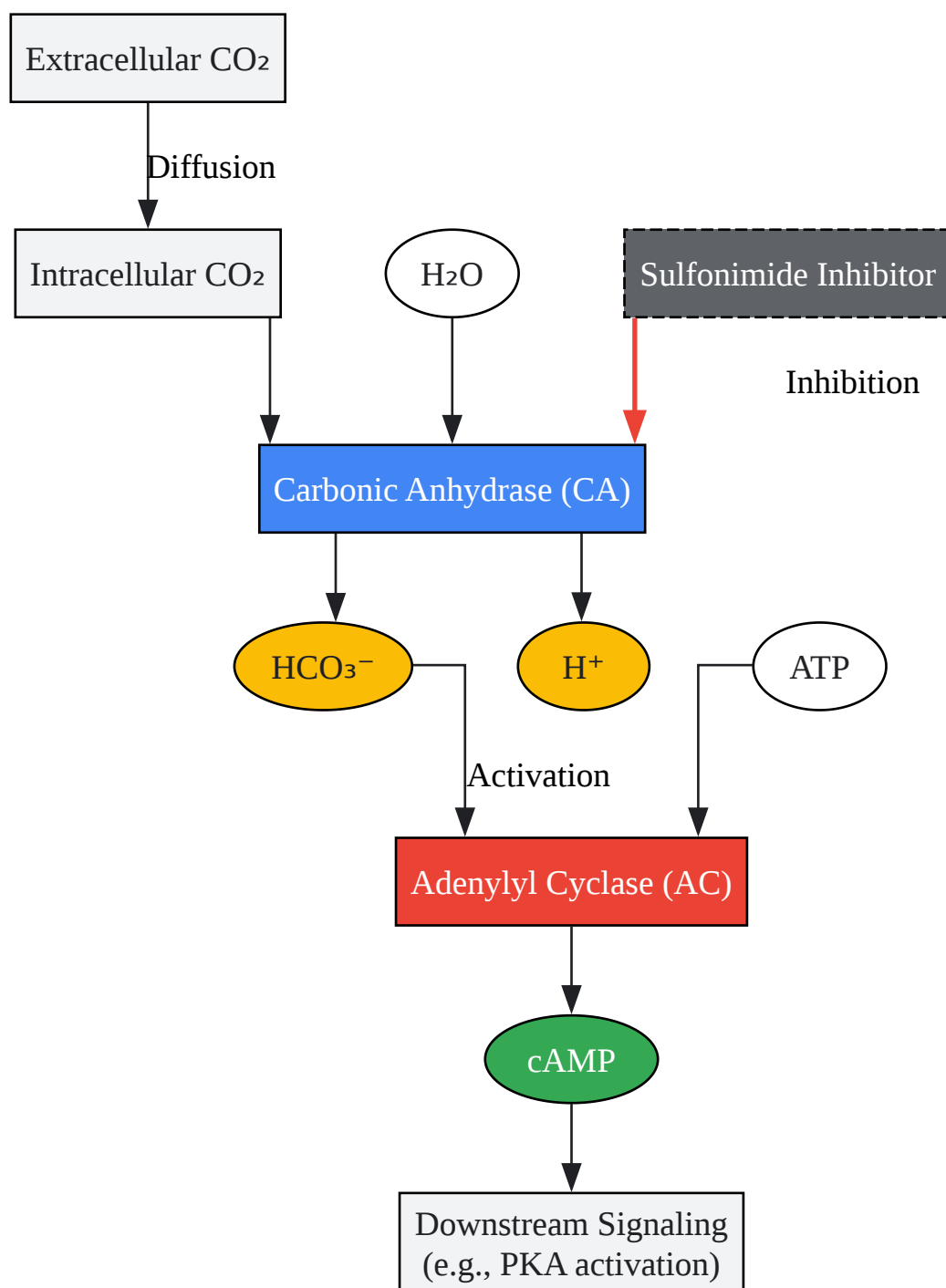
Property	Dibenzenesulfonimide	Acetazolamide	Saccharin
Molecular Formula	C ₁₂ H ₁₁ NO ₄ S ₂	C ₄ H ₆ N ₄ O ₃ S ₂	C ₇ H ₅ NO ₃ S
Molecular Weight	297.35 g/mol	222.25 g/mol	183.18 g/mol
Appearance	White to off-white crystalline solid[1]	White to faintly yellowish-white crystalline powder	White crystalline solid
Water Solubility	Sparingly soluble/poorly soluble[1][2][3]	Slightly soluble (0.5 mg/mL)	Sparingly soluble (1 g/290 mL)
Predicted pKa	-1.10 ± 0.40[4]	7.2	1.6
Predicted LogP	0.52[4]	-0.28	0.91

Note: Some values for **Dibenzenesulfonimide** are predicted and may vary from experimental values.

Synthesis of Sulfonimides

The general synthesis of **dibenzenesulfonimide** involves the reaction of a benzenesulfonamide with benzenesulfonyl chloride in the presence of a base. This reaction is a standard method for the formation of N-sulfonylated compounds.





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